

# An In-depth Technical Guide to 4-Methoxybenzenesulfonohydrazide (CAS: 1950-68-1)

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## Compound of Interest

**Compound Name:** 4-Methoxybenzenesulfonohydrazide

**Cat. No.:** B157113

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This technical guide provides a comprehensive overview of **4-Methoxybenzenesulfonohydrazide**, a versatile reagent in organic synthesis with significant potential in medicinal chemistry. This document outlines its physicochemical properties, synthesis, and key applications, with a focus on detailed experimental protocols and mechanistic pathways.

## Physicochemical Properties

**4-Methoxybenzenesulfonohydrazide** is a white to off-white crystalline solid.<sup>[1][2]</sup> Its core structure consists of a methoxy-substituted benzene ring linked to a sulfonohydrazide functional group. This arrangement imparts a unique reactivity profile, making it a valuable intermediate in various chemical transformations.<sup>[2][3]</sup>

Property	Value	Reference(s)
CAS Number	1950-68-1	<a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub> S	<a href="#">[2]</a>
Molecular Weight	202.23 g/mol	<a href="#">[4]</a>
Melting Point	111-114 °C	<a href="#">[4]</a>
Appearance	White to off-white crystalline solid	<a href="#">[2]</a>
Solubility	Soluble in polar solvents like water and alcohols.	<a href="#">[2]</a> <a href="#">[5]</a>

## Synthesis and Purification

The synthesis of **4-Methoxybenzenesulfonohydrazide** is typically achieved through the reaction of 4-methoxybenzenesulfonyl chloride with hydrazine hydrate.[\[6\]](#)

## Experimental Protocol: Synthesis of 4-Methoxybenzenesulfonohydrazide

This protocol is adapted from the synthesis of the analogous compound, p-toluenesulfonylhydrazide.[\[7\]](#)

### Materials:

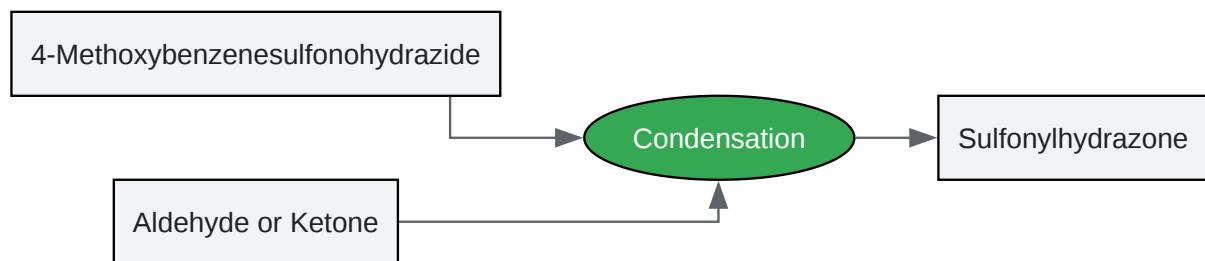
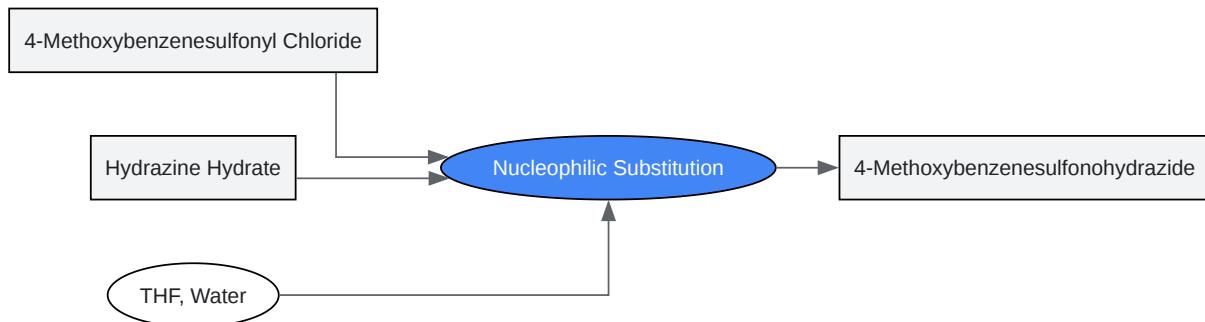
- 4-Methoxybenzenesulfonyl chloride
- Hydrazine hydrate (85% solution in water)
- Tetrahydrofuran (THF)
- Water, distilled
- Celite (optional, for filtration)
- Methanol (for recrystallization)

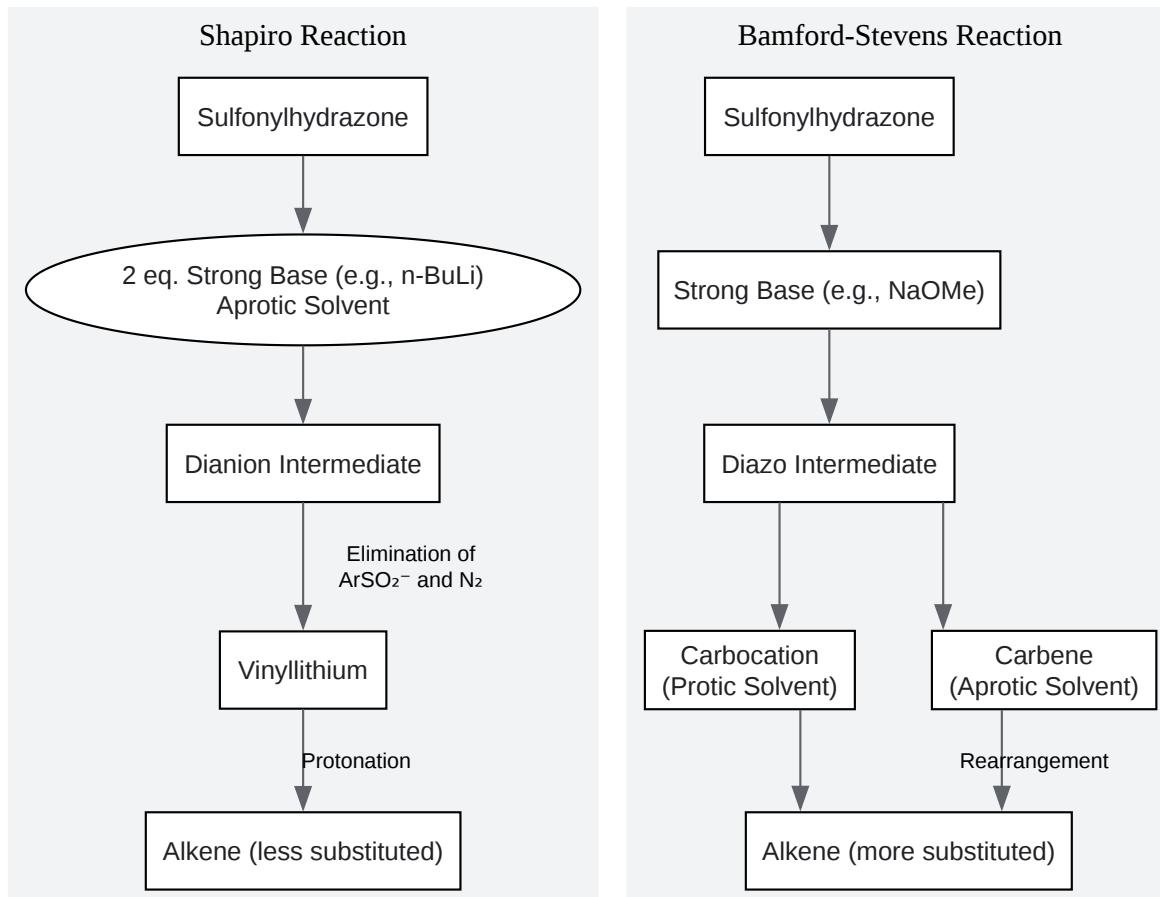
**Procedure:**

- In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and a dropping funnel, dissolve 4-methoxybenzenesulfonyl chloride (1.0 eq.) in tetrahydrofuran.
- Cool the stirred mixture in an ice bath to 10-15 °C.
- Slowly add a solution of hydrazine hydrate (2.1 eq.) in water via the dropping funnel, maintaining the internal temperature between 10-20 °C.
- After the addition is complete, continue stirring for an additional 15 minutes.
- Transfer the reaction mixture to a separatory funnel. The lower aqueous layer is discarded.
- The upper THF layer can be filtered through a bed of Celite to remove any suspended impurities.
- The clear THF filtrate is then stirred vigorously while slowly adding two volumes of distilled water to precipitate the product.
- The resulting white crystalline solid is collected by vacuum filtration, washed with distilled water, and air-dried.

**Purification:**

For a higher purity product, the crude **4-Methoxybenzenesulfonylhydrazide** can be recrystallized from hot methanol.<sup>[7]</sup> Dissolve the crude product in a minimal amount of hot methanol, filter if necessary, and allow it to cool slowly to form crystals. The purified crystals are then collected by filtration.



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